

Synthesis and Purification of $^{13}\text{C},\text{D}_2$ -Labeled Tacrolimus: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tacrolimus- $^{13}\text{C},\text{D}_2$

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This technical guide provides a comprehensive overview of the synthesis and purification of $^{13}\text{C},\text{D}_2$ -labeled Tacrolimus, an essential internal standard for therapeutic drug monitoring and pharmacokinetic studies. The document details plausible synthetic strategies, extensive purification protocols, and the mechanism of action of Tacrolimus.

Introduction

Tacrolimus (also known as FK-506) is a potent macrolide lactone immunosuppressant widely used in organ transplantation to prevent rejection.[1][2] Accurate quantification of Tacrolimus in patient samples is crucial for optimizing dosage and minimizing toxicity. Stable isotope-labeled internal standards, such as $^{13}\text{C},\text{D}_2$ -Tacrolimus, are the gold standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS) as they exhibit similar chemical and physical properties to the unlabeled drug, correcting for variations in sample preparation and matrix effects.[3] This guide outlines the methodologies for preparing and purifying high-purity $^{13}\text{C},\text{D}_2$ -Tacrolimus for research and clinical applications.

Synthesis of $^{13}\text{C},\text{D}_2$ -Labeled Tacrolimus

A detailed, publicly available, step-by-step chemical synthesis protocol for ^{13}C , D_2 -Tacrolimus is not readily found in the scientific literature, likely due to proprietary manufacturing processes. However, based on the known structure of Tacrolimus and general principles of isotopic labeling, a plausible synthetic approach can be devised. The labeling involves the introduction of one carbon-13 atom and two deuterium atoms.

One potential strategy involves a semi-synthetic approach starting from a precursor molecule obtained from the fermentation of *Streptomyces tsukubaensis*.^[4] The synthesis could target the modification of the C-22 position through a condensation reaction with an appropriately labeled acylhydrazone.^[4]

Alternatively, a biosynthetic approach could be employed. This would involve feeding the *Streptomyces tsukubaensis* culture with specifically ^{13}C and deuterium-labeled precursors. The microorganisms would then incorporate these stable isotopes into the Tacrolimus molecule during its biosynthesis.^[5] This method has the advantage of potentially high isotopic incorporation and regioselectivity, dictated by the enzymatic machinery of the organism.

Hypothetical Synthetic Protocol (Semi-synthetic Approach):

A plausible semi-synthetic route could involve the selective modification of a late-stage intermediate or the native Tacrolimus molecule. Given the complexity of the molecule, this would likely involve protecting group chemistry to ensure selectivity.

- Step 1: Protection of sensitive functional groups. The multiple hydroxyl and ketone groups in the Tacrolimus molecule would require protection to allow for selective modification at the desired position.
- Step 2: Introduction of a reactive handle. A functional group amenable to the introduction of the labeled fragment would be installed.
- Step 3: Synthesis of a ^{13}C , D_2 -labeled building block. A small molecule containing the desired isotopic labels would be synthesized.
- Step 4: Coupling of the labeled building block. The labeled fragment would be coupled to the protected Tacrolimus precursor.

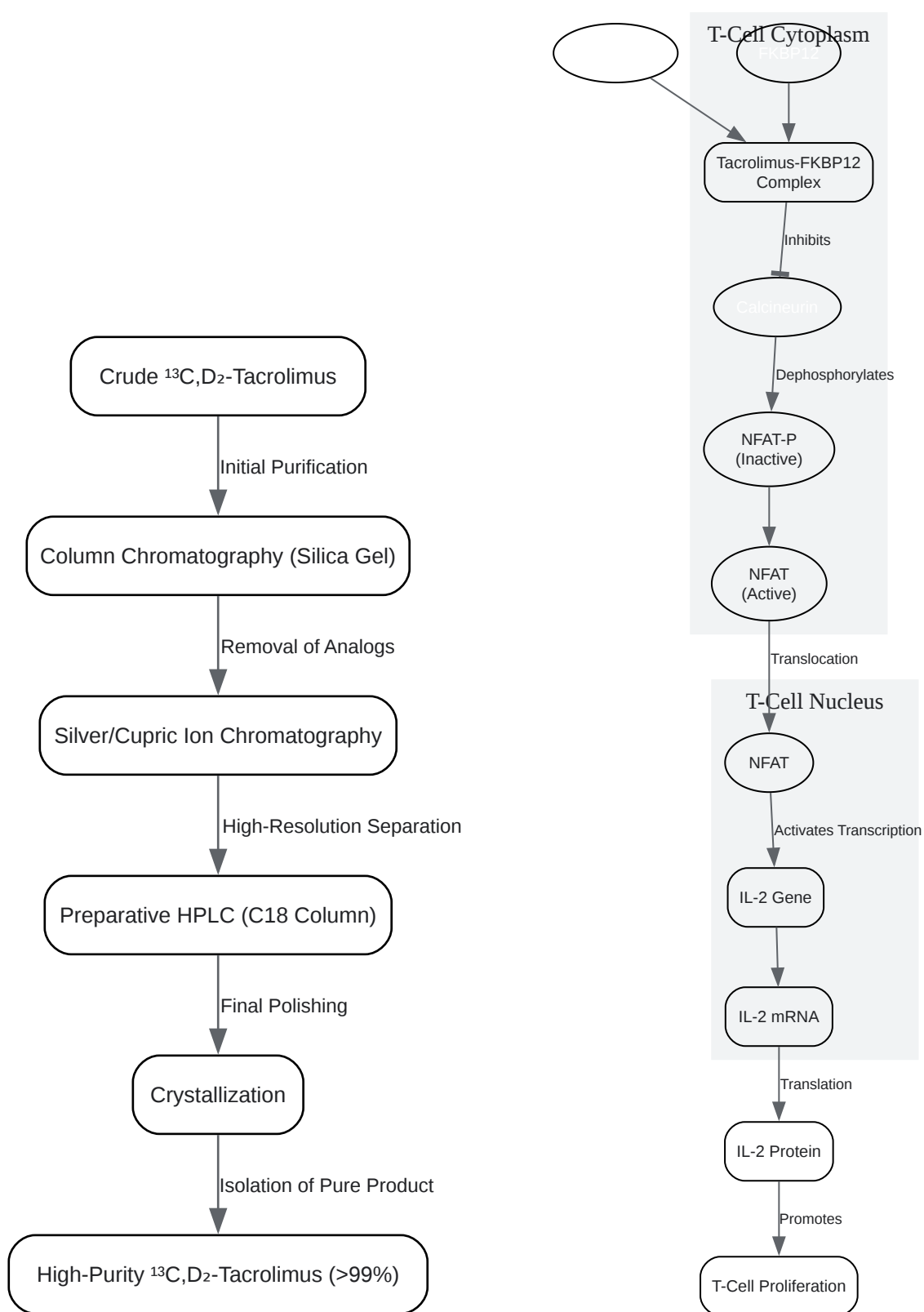
- Step 5: Deprotection. The protecting groups would be removed to yield the final $^{13}\text{C},\text{D}_2$ -labeled Tacrolimus.

Due to the lack of a specific published protocol, quantitative data for the synthesis yield cannot be provided in a tabular format. The yield of such a multi-step synthesis would be highly dependent on the specific reaction conditions and the efficiency of each step.

Purification of $^{13}\text{C},\text{D}_2$ -Labeled Tacrolimus

The purification of Tacrolimus and its labeled analogs is critical to remove structurally similar impurities, such as ascomycin and dihydrotacrolimus, which can interfere with accurate quantification.^[6] A multi-step purification process is typically required to achieve the high purity (>99%) needed for an internal standard.^[7]

Experimental Workflow for Purification:



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